Spectroscopic Analysis of 3,4-Diethyl-4-methylheptane: A Technical Guide

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Compound of Interest

Compound Name:	*3,4-Diethyl-4-methylheptane*
CAS No.:	*62199-02-4*
Cat. No.:	*B15456785*

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Abstract

This technical guide provides a comprehensive overview of the spectroscopic characteristics of **3,4-Diethyl-4-methylheptane**. Due to the absence of publicly available experimental spectral data for this specific molecule, this document presents predicted ^{1}H NMR and ^{13}C NMR data, expected mass spectrometry fragmentation patterns, and characteristic infrared absorption frequencies. Detailed, generalized experimental protocols for obtaining these spectra for a liquid aliphatic hydrocarbon are also provided. This guide is intended to serve as a reference for researchers in compound identification and characterization.

Predicted and Expected Spectroscopic Data

The following sections and tables summarize the predicted and expected spectroscopic data for **3,4-Diethyl-4-methylheptane**. It is crucial to note that these are not experimental values but are based on established principles of spectroscopy and computational prediction tools.

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Predicted Nuclear Magnetic Resonance (NMR) Data

The ^{1}H and ^{13}C NMR spectra were predicted using online NMR prediction tools.[1][2][3][4] These predictions are based on algorithms that analyze the chemical environment of each nucleus.

Table 1: Predicted ^{1}H NMR Data for **3,4-Diethyl-4-methylheptane**

Protons	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Integration
-CH_3 (methyl at C4)	~ 0.85	Singlet	3H
-CH_2CH_3 (terminal methyls)	~ 0.88 - 0.92	Triplet	9H
-CH_2- (in ethyl groups and heptane chain)	~ 1.25 - 1.40	Multiplet	12H
-CH- (at C3)	~ 1.50	Multiplet	1H
-CH_2- (at C5)	~ 1.20	Multiplet	2H

Note: The exact chemical shifts and multiplicities can vary based on the solvent and the specific prediction algorithm used. The signals for the numerous -CH_2- groups are expected to be complex and overlapping.

Table 2: Predicted ^{13}C NMR Data for **3,4-Diethyl-4-methylheptane**

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Carbon Atom	Predicted Chemical Shift (ppm)
-CH_3 (methyl at C4)	~ 25
-CH_2CH_3 (terminal methyls)	~ 14
CH_2CH_3 (ethyl and heptane chain carbons)	~ 23 - 35
-CH- (at C3)	~ 45
Quaternary Carbon (at C4)	~ 40
-CH_2- (at C5)	~ 30

Expected Mass Spectrometry (MS) Data

For a saturated alkane like **3,4-Diethyl-4-methylheptane**, the molecular ion peak (M^+) is often weak or absent in electron ionization (EI) mass spectrometry.[5][6] Fragmentation is extensive and occurs preferentially at points of branching to form more stable carbocations.[5][7]

Table 3: Expected Key Mass Spectrometry Fragments for **3,4-Diethyl-4-methylheptane**

m/z Value	Identity of Fragment	Comments
170	$[C_{12}H_{26}]^+$	Molecular Ion (M^+) - Expected to be of very low abundance or absent.
141	$[M - C_2H_5]^+$	Loss of an ethyl group, a highly probable fragmentation.
127	$[M - C_3H_7]^+$	Loss of a propyl group.
113	$[M - C_4H_9]^+$	Loss of a butyl group.
57	$[C_4H_9]^+$	Butyl cation - often a prominent peak in the spectra of alkanes.
43	$[C_3H_7]^+$	Propyl cation.
29	$[C_2H_5]^+$	Ethyl cation.

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Note: The mass spectrum will likely show clusters of peaks separated by 14 Da (corresponding to CH_2 groups).[8]

Expected Infrared (IR) Spectroscopy Data

The infrared spectrum of a simple alkane is characterized by absorptions arising from C-H stretching and bending vibrations.[9][10] The C-C stretching and bending bands are typically weak and fall in the fingerprint region.[10][11]

Table 4: Expected Characteristic IR Absorption Bands for **3,4-Diethyl-4-methylheptane**

Wavenumber (cm^{-1})	Vibration Type	Intensity
2950 - 2850	C-H Stretch (sp^3 hybridized)	Strong
1470 - 1450	C-H Bend (Scissoring)	Medium
1380 - 1370	C-H Bend (Methyl Rock)	Medium
~ 725	C-H Bend (Long-chain Rock)	Weak

Experimental Protocols

The following are detailed, generalized methodologies for the spectroscopic analysis of a liquid, non-polar sample such as **3,4-Diethyl-4-methylheptane**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation:
  - Accurately weigh approximately 5-25 mg of the liquid sample into a clean, dry vial for ^1H NMR.[12] For ^{13}C NMR, a more concentrated sample of 50-100 mg is preferable.[12]
  - Add approximately 0.6-0.7 mL of a deuterated solvent (e.g., chloroform-d, $CDCl_3$) to the vial.[12]
  - Ensure the sample is fully dissolved. If any particulate matter is present, filter the solution through a pipette with a small cotton or glass wool plug directly into a clean, dry 5 mm NMR tube.[13][14]

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- The final volume in the NMR tube should be sufficient to cover the detection region of the NMR probe (typically a height of about 4-5 cm).[14]
- Cap the NMR tube securely.

- Data Acquisition:
  - Insert the NMR tube into the spinner turbine and adjust its position.
  - Place the sample into the NMR spectrometer.
  - Lock onto the deuterium signal of the solvent.
  - Shim the magnetic field to achieve optimal homogeneity, indicated by a sharp and symmetrical lock signal.
  - Acquire the ^{1}H NMR spectrum using appropriate parameters (e.g., pulse angle, acquisition time, relaxation delay).
  - For the ^{13}C NMR spectrum, a larger number of scans will be necessary due to the lower natural abundance of the ^{13}C isotope.

Mass Spectrometry (MS)

- Sample Introduction (for a volatile liquid):
  - For a volatile compound, direct injection or coupling with a gas chromatograph (GC-MS) is a common method.[15][16]
  - If using GC-MS, inject a small volume (e.g., 1 µL) of a dilute solution of the sample in a volatile solvent (e.g., hexane) into the GC injection port.
  - The GC will separate the sample from the solvent and any impurities before it enters the mass spectrometer.

- Ionization and Analysis:
  - Utilize Electron Ionization (EI) at a standard energy of 70 eV.

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- The vaporized sample molecules are bombarded with electrons, leading to ionization and fragmentation.[16]
- The resulting ions are accelerated into the mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- The ions are separated based on their mass-to-charge ratio (m/z).
- A detector records the abundance of each ion.

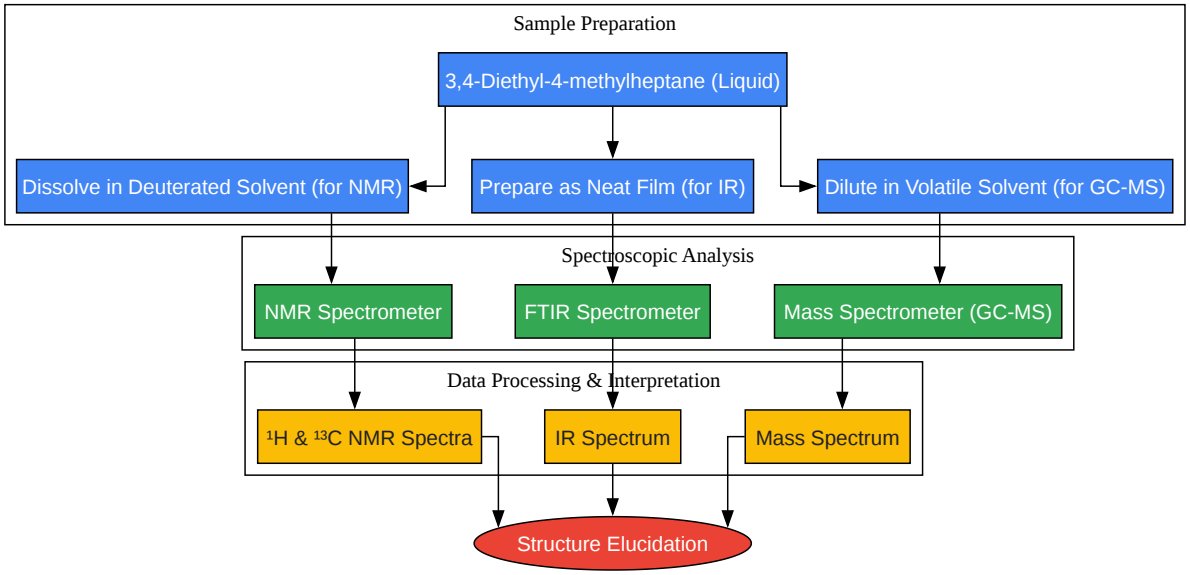
Infrared (IR) Spectroscopy

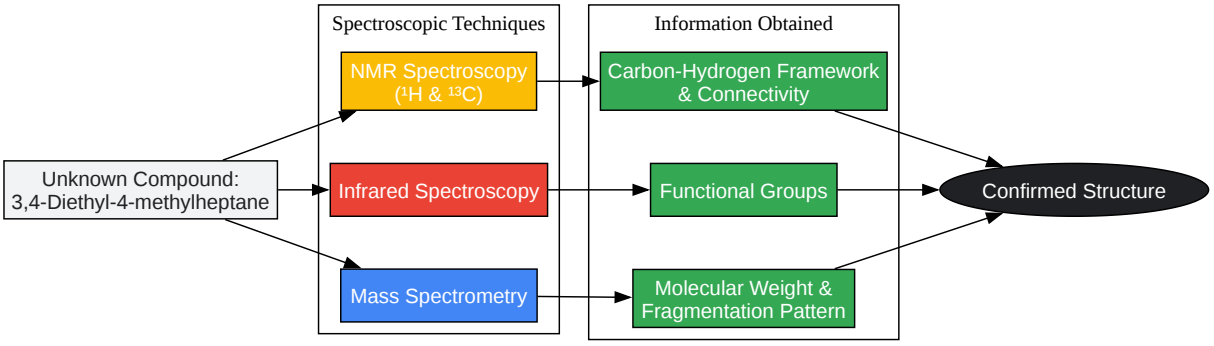
- Sample Preparation (Neat Liquid):
  - Place one or two drops of the pure liquid sample onto the surface of a clean, dry salt plate (e.g., NaCl or KBr).[17][18]
  - Carefully place a second salt plate on top of the first, creating a thin liquid film between the plates.[19]
  - Ensure there are no air bubbles in the film.
- Data Acquisition:
  - Place the "sandwich" of salt plates into the sample holder of the FTIR spectrometer.
  - First, run a background spectrum with no sample in the beam path. This will be subtracted from the sample spectrum to remove signals from atmospheric CO_2 and water vapor.[19]
  - Place the sample in the spectrometer and acquire the IR spectrum.
  - The spectrum is typically recorded over a range of 4000 to 400 cm^{-1}.

Visualizations

The following diagrams illustrate the general workflows and logical relationships in the spectroscopic analysis of an organic compound.

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